Application Note: Catalytic Reaction Medium Using 4-Hydroxy-1-methylpyrrolidin-2-one

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Compound of Interest

Compound Name:	*4-Hydroxy-1-methylpyrrolidin-2-one*
CAS No.:	*222856-39-5*
Cat. No.:	*B2889683*

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Executive Summary

4-Hydroxy-1-methylpyrrolidin-2-one (also known as 4-Hydroxy-N-methylpyrrolidone or 4-OH-NMP) represents a functionalized evolution of the traditional dipolar aprotic solvent N-Methyl-2-pyrrolidone (NMP). While NMP is a cornerstone in industrial catalysis for its high solvency and thermal stability, 4-OH-NMP introduces a secondary hydroxyl motif that fundamentally alters the solvation sphere.

This guide details the use of 4-OH-NMP as a specialized catalytic reaction medium. Unlike bulk NMP, this solvent offers bifunctional properties (dipolar aprotic core + hydrogen-bond donor capability) and, in its enantiopure forms, acts as a chiral environment for asymmetric induction. This note covers physicochemical properties, a validated protocol for Palladium-catalyzed cross-coupling, and critical safety considerations regarding its metabolic relationship to NMP.

Physicochemical Profile & Solvation Mechanics

To effectively utilize 4-OH-NMP, researchers must understand how it differs from the parent NMP molecule. The introduction of the hydroxyl group at the C4 position creates a "hybrid"

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solvent character.

Comparative Properties Table

Property	N-Methyl-2-pyrrolidone (NMP)	4-Hydroxy-1-methylpyrrolidin-2-one	Impact on Catalysis
Molecular Structure	Lactam Ring (Dipolar Aprotic)	Lactam Ring + C4-Hydroxyl (Protic/Aprotic Hybrid)	4-OH-NMP can stabilize anions via H-bonding.
Boiling Point	202 °C	> 210 °C (Est. based on polarity)	Suitable for high-temperature, microwave-assisted synthesis.
Viscosity	Low (1.67 cP)	Moderate to High	Mass transfer may require vigorous agitation.
Chirality	Achiral	Chiral Center at C4 ((S) or (R))	Potential for Chiral Solvation (if enantiopure).
Water Miscibility	Miscible	Highly Miscible / Hygroscopic	Requires strict drying protocols for water-sensitive catalysts.

Mechanistic Insight: The "Active Solvation" Effect

In standard NMP, the solvent acts primarily to solubilize reactants and stabilize cationic transition states via the carbonyl oxygen. In 4-OH-NMP, the hydroxyl group participates in Hydrogen Bond Donating (HBD) interactions.

- Anion Stabilization: In nucleophilic substitutions (e.g.,

  ), the -OH group can solvate the leaving group (e.g., fluoride or chloride), potentially accelerating the rate-determining step.

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- Catalyst Activation: In Suzuki-Miyaura couplings, the hydroxyl group can mimic the role of water/alcohol additives, facilitating the activation of boronic acids without requiring a biphasic system.

Application Protocol: Palladium-Catalyzed Cross-Coupling

Target Workflow: Suzuki-Miyaura Coupling in 4-OH-NMP. Objective: Utilize the high polarity and H-bonding capability of 4-OH-NMP to solubilize polar aryl halides and activate boronic species.

A. Materials & Equipment[1][2]

- Solvent: **4-Hydroxy-1-methylpyrrolidin-2-one** (Purity >95%, stored over 4Å molecular sieves).
- Catalyst:

  or

  with phosphine ligand (e.g., XPhos or

).
- Base:

  or

  (anhydrous).
- Atmosphere: Argon or Nitrogen balloon/manifold.
- Vessel: Sealed pressure tube or microwave vial (due to high boiling point).

B. Step-by-Step Methodology

Step 1: Solvent Preparation (Critical)

4-OH-NMP is hygroscopic. Water content >0.5% can deactivate sensitive catalysts.

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- Dry the solvent over activated 4Å molecular sieves for 24 hours prior to use.
- Verification: Check water content via Karl Fischer titration if available (Target < 500 ppm).

Step 2: Reaction Assembly

- Charge the reaction vessel with the Aryl Halide (1.0 equiv) and Boronic Acid (1.2 equiv).
- Add the Base (

  , 2.0 equiv).
- Add 4-OH-NMP (Concentration: 0.2 – 0.5 M relative to limiting reagent).
  - Note: Due to higher viscosity, ensure the stir bar is sized appropriately for strong vortexing.
- Degas the mixture by bubbling Argon for 10 minutes (sparging). The high viscosity traps oxygen more effectively than NMP; thorough degassing is non-negotiable.

Step 3: Catalyst Addition

- Add the Palladium Catalyst (1-5 mol%) and Ligand under a positive pressure of Argon.
- Seal the vessel immediately.

Step 4: Thermal Reaction

- Heat the reaction mixture to 80–100 °C.
  - Optimization Tip: 4-OH-NMP allows for higher temperatures than alcohols. If the substrate is sterically hindered, increase temperature to 120 °C.
- Monitor reaction progress via LC-MS.
  - Sampling: Withdraw 10 µL, dilute in 500 µL MeOH. The solvent is UV-active at low wavelengths; ensure method separates solvent peak from product.

Step 5: Workup & Isolation

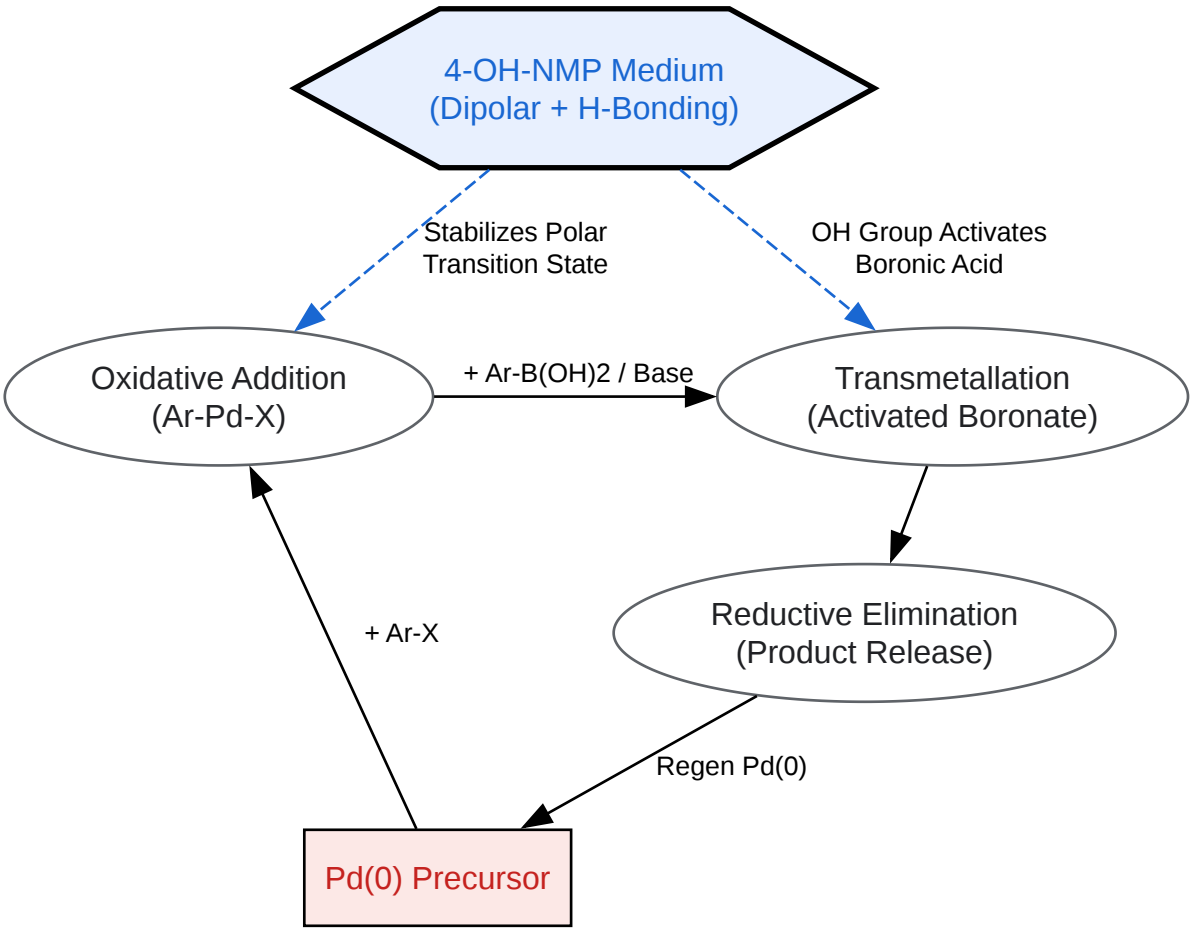
- Cool to room temperature.

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- Dilution: Add water (5 volumes). 4-OH-NMP is fully water-miscible.[1]
- Extraction: Extract with Ethyl Acetate or DCM. The 4-OH-NMP will partition into the aqueous phase, effectively removing the high-boiling solvent from your organic product.
- Wash organic layer with brine to remove residual solvent traces.

Visualizing the Solvation Pathway

The following diagram illustrates how 4-OH-NMP (represented as the solvent sphere) interacts with the catalytic cycle, specifically highlighting the dual-mode stabilization (Dipole + H-Bond).



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Caption: Mechanistic role of 4-OH-NMP in stabilizing ionic intermediates and activating boronic species via H-bonding.

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Safety & Toxicology (EHS Critical)

Warning: While 4-OH-NMP is often cited as a metabolite, do not assume it is benign.

- Metabolic Relationship: 4-OH-NMP is a primary metabolite of NMP (N-Methyl-2-pyrrolidone) excreted in urine. NMP is classified as Reprotoxic (Category 1B).
- Exposure Risk: Structural similarity suggests 4-OH-NMP may share toxicological endpoints with NMP. It should be handled with the same rigor:
  - PPE: Butyl rubber gloves (NMP penetrates nitrile), chemical fume hood, and eye protection.
  - Waste: Segregate as halogen-free organic solvent waste.
- Green Chemistry Status: It is not a "green" solvent in the sense of being bio-benign (like water or ethanol), but it is a "functional" solvent that may reduce step counts (e.g., avoiding protecting groups due to specific solubility).

Troubleshooting & Optimization

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Observation	Root Cause	Corrective Action
Low Conversion	Solvent "Wetness"	4-OH-NMP is hygroscopic. Re-dry over sieves or add 4Å molecular sieve powder directly to the reaction.
High Back-Pressure	Viscosity	At Room Temp, viscosity is higher than NMP. Heat to >50°C to improve mass transfer.
Emulsion during Workup	Amphiphilic Nature	The solvent acts as a surfactant. Use a brine wash or add a small amount of MeOH to break the emulsion.
Product Impurity	Solvent Decomposition	Avoid strong mineral acids at high temps (>120°C), which may dehydrate the alcohol to a vinyl-lactam species.

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